

Essential Procedures for the Safe Disposal of N-(4-Hydroxyphenyl)propanamide

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Compound of Interest

Compound Name: *N*-(4-Hydroxyphenyl)propanamide

Cat. No.: B195517

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For Immediate Implementation by Laboratory Personnel

This guide provides critical safety and logistical information for the proper disposal of **N-(4-Hydroxyphenyl)propanamide** (CAS RN: 1693-37-4), a compound commonly used in research and development. Adherence to these protocols is essential to ensure the safety of laboratory staff and to maintain compliance with environmental regulations.

Hazard Assessment and Waste Classification

N-(4-Hydroxyphenyl)propanamide is classified as harmful if swallowed.^{[1][2][3]} All waste containing this compound, including pure substance, solutions, and contaminated materials, must be treated as hazardous chemical waste. Disposal via standard trash or sewer systems is strictly prohibited.^{[4][5]}

Key Hazard Information:

Hazard Classification	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed

Data sourced from multiple safety data sheets.^{[1][2][3]}

Personal Protective Equipment (PPE)

Before handling **N-(4-Hydroxyphenyl)propanamide** waste, all personnel must wear appropriate personal protective equipment (PPE) to minimize exposure risk.

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[1\]](#)
- Skin Protection: Use chemically resistant gloves (e.g., nitrile) and a lab coat.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: In case of dust or aerosol generation, use a NIOSH-approved respirator.[\[2\]](#)

Step-by-Step Disposal Protocol

Follow these steps to ensure the safe collection and disposal of **N-(4-Hydroxyphenyl)propanamide** waste.

Step 1: Waste Segregation Isolate waste containing **N-(4-Hydroxyphenyl)propanamide** from other waste streams to prevent accidental reactions.[\[6\]](#)[\[7\]](#) Do not mix with incompatible materials such as strong oxidizing agents, acids, or bases.[\[6\]](#)[\[8\]](#)

Step 2: Container Selection Use a dedicated, leak-proof, and chemically compatible container for waste collection.[\[4\]](#)[\[6\]](#)[\[9\]](#) The container must have a secure screw-top cap to prevent spills and evaporation.

Step 3: Waste Collection

- Solid Waste: Carefully transfer any solid **N-(4-Hydroxyphenyl)propanamide**, including contaminated items like weighing paper, gloves, and absorbent pads, into the designated hazardous waste container.[\[10\]](#)
- Liquid Waste: Collect all solutions containing **N-(4-Hydroxyphenyl)propanamide** in the designated liquid hazardous waste container.
- Empty Containers: Triple-rinse empty containers that held the pure compound with a suitable solvent (e.g., ethanol or acetone). Collect the rinsate as hazardous liquid waste.[\[10\]](#) The triple-rinsed, defaced container may then be disposed of as non-hazardous waste.

Step 4: Labeling Immediately label the waste container with a "Hazardous Waste" sticker.^[9]^[10] The label must clearly identify the contents, including the full chemical name "**N-(4-Hydroxyphenyl)propanamide**," the approximate concentration and quantity, and the date of accumulation.

Step 5: Storage Store the sealed waste container in a designated and properly marked Satellite Accumulation Area (SAA).^[6]^[9] This area must be at or near the point of generation and under the control of laboratory personnel.^[4]^[9] Ensure the storage area is cool, dry, and well-ventilated.^[1]

Step 6: Arrange for Disposal Once the container is full, or within one year of the initial accumulation date, arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[9]^[10] Follow all institutional procedures for waste pickup and documentation.

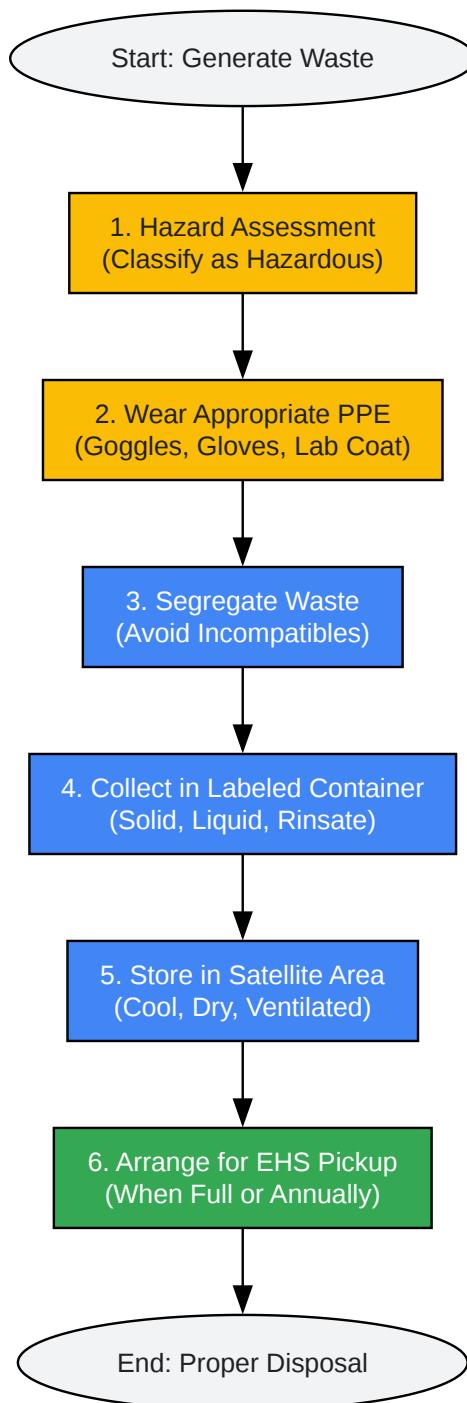
Spill and Emergency Procedures

In the event of a spill, prompt and safe cleanup is critical.

- Small Spills:
 - Alert personnel in the immediate vicinity.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully sweep the absorbed material into the designated hazardous waste container.
 - Clean the spill area with soap and water, collecting all cleaning materials for disposal as hazardous waste.^[10]
- Large Spills:
 - Evacuate the area immediately.
 - Prevent entry and ensure the area is well-ventilated.
 - Contact your institution's EHS or emergency response team for assistance.

Disposal Workflow Diagram

N-(4-Hydroxyphenyl)propanamide Disposal Workflow



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Caption: Visual guide to the **N-(4-Hydroxyphenyl)propanamide** disposal process.

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